

Commercial Availability and Technical Guide to Methyl 3-chloropropionate

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Compound of Interest

Compound Name: Methyl 3-chloropropionate

Cat. No.: B1361392

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Methyl 3-chloropropionate**, a versatile chemical intermediate. The document details its commercial availability from various suppliers, presents key technical data in a comparative format, and outlines experimental protocols for its synthesis and analysis.

Introduction

Methyl 3-chloropropionate (CAS No. 6001-87-2) is a chlorinated ester of propanoic acid with the molecular formula $C_4H_7ClO_2$.^{[1][2]} It is a colorless to pale yellow liquid with a characteristic odor.^[2] This compound serves as a valuable building block in organic synthesis, finding applications in the pharmaceutical, agrochemical, and fragrance industries.^[3] Notably, it has been explored as a greener alternative to traditional solvents like hexane for liquid phase ion-pair extraction due to its lower volatility and reduced environmental impact.^[2]

Commercial Availability and Suppliers

Methyl 3-chloropropionate is readily available from a range of chemical suppliers, catering to both research and bulk quantity requirements. The purity levels and pricing can vary between suppliers.

Table 1: Prominent Suppliers of **Methyl 3-chloropropionate**

Supplier	Purity	Available Quantities	Indicative Pricing
Biosynth	>98%	100 g	\$250.00[4]
Key Organics	>98%	1 g, 5 g	£310.00 (1 g), £647.00 (5 g)[5]
CymitQuimica	Min. 95%	Inquire for details	Inquire for details[6]
Benchchem	Typically 95%	Inquire for details	Inquire for details[1]
Simson Pharma Limited	High Quality (with CoA)	Inquire for details	Inquire for details
Smolecule	Research Grade	Inquire for details	Inquire for details[2]

Note: Pricing and availability are subject to change. Please consult the respective suppliers for current information.

A broader search on chemical procurement platforms like PINPOOLS reveals a larger list of over 27 potential suppliers globally, including companies in Germany, the United States, China, and India.[4]

Technical Specifications

A comprehensive understanding of the physicochemical properties of **Methyl 3-chloropropionate** is crucial for its effective application in research and development.

Table 2: Physicochemical Properties of **Methyl 3-chloropropionate**

Property	Value	Source
Molecular Formula	C ₄ H ₇ ClO ₂	[1][2][7]
Molecular Weight	122.55 g/mol	[1][2][7]
CAS Number	6001-87-2	[1][2][7]
IUPAC Name	methyl 3-chloropropanoate	[1][2][7]
Appearance	Colorless to pale yellow liquid	[2]
Boiling Point	153.15 °C to 156 °C	[2][4]
Density	1.1861 g/cm ³ to 1.2 g/cm ³	[2][4]
Flash Point	40 °C to 40.5 °C	[4]
Refractive Index	~1.4263	[2]
Solubility	Soluble in organic solvents (e.g., ethanol, ether), limited solubility in water.	[2]

Experimental Protocols

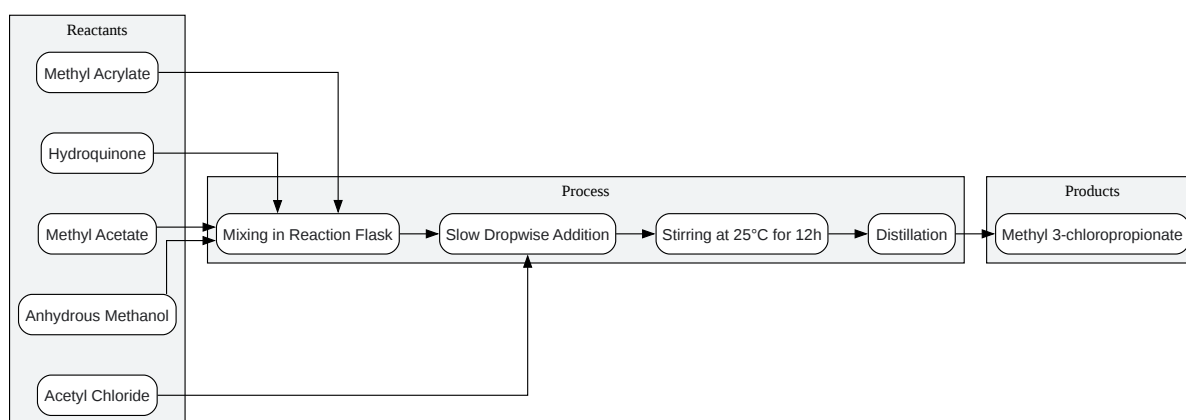
Synthesis of Methyl 3-chloropropionate via Acrylate Method

A common and efficient method for the synthesis of **Methyl 3-chloropropionate** involves the reaction of methyl acrylate with a source of hydrogen chloride. A patented method describes a process that generates HCl in situ, which then reacts with methyl acrylate.[8]

Experimental Protocol:

- **Reaction Setup:** In a 500 ml reaction flask equipped with a stirrer and under a water bath for temperature control, add methyl acrylate (172.0g, 2 mol), anhydrous methanol (72.0g, 2.4 mol), 50 ml of methyl acetate (as a solvent), and 2.0g of hydroquinone (as a polymerization inhibitor).[8]

- Addition of Acetyl Chloride: Stir the mixture to ensure uniformity. Slowly add acetyl chloride (172.7g, 2.2 mol) dropwise to the reaction mixture. The acetyl chloride reacts with methanol to generate hydrogen chloride in situ.[8]
- Reaction: Continue to stir the mixture at 25°C for 12 hours.[8]
- Purification: After the reaction is complete, the resulting mixed solution containing **Methyl 3-chloropropionate** is purified by distillation under normal or reduced pressure to yield the final product.[8] This method has been reported to achieve a yield of 93.8% with a purity of 99.5%.[8]



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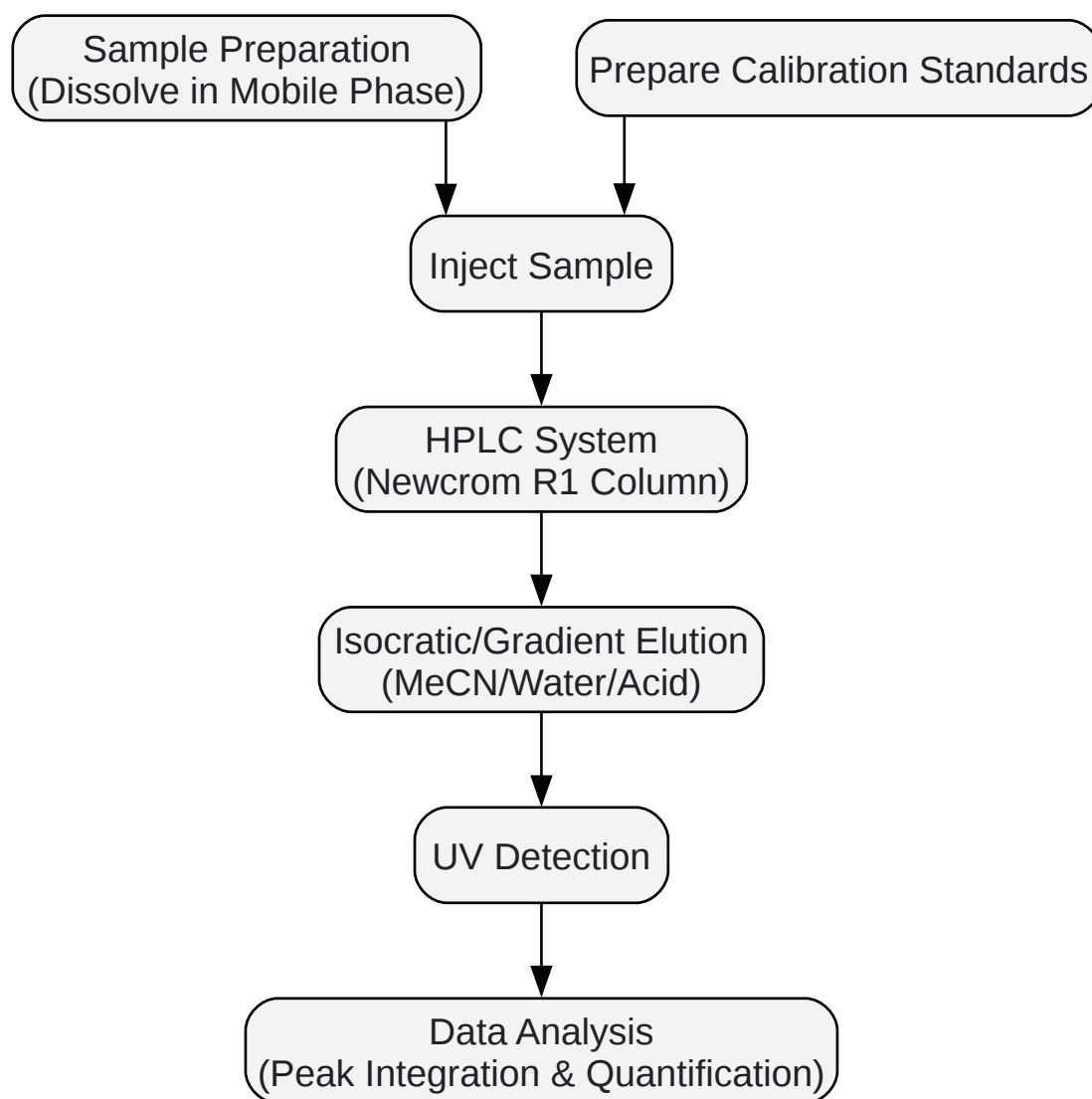
*Synthesis of **Methyl 3-chloropropionate** Workflow.*

Analysis by High-Performance Liquid Chromatography (HPLC)

Methyl 3-chloropropionate can be analyzed using reverse-phase HPLC. The following is a general protocol based on available information for similar compounds.[\[9\]](#)

Experimental Protocol:

- Column: A Newcrom R1 reverse-phase HPLC column is suitable for this analysis.[\[9\]](#)
- Mobile Phase: The mobile phase consists of a mixture of acetonitrile (MeCN), water, and an acid modifier. For standard HPLC, phosphoric acid can be used. For Mass Spectrometry (MS) compatible applications, formic acid should be substituted for phosphoric acid.[\[9\]](#)
- Sample Preparation: Dissolve a known amount of **Methyl 3-chloropropionate** in the mobile phase to prepare a stock solution. Create a series of dilutions to generate a calibration curve.
- Injection: Inject a defined volume of the sample onto the HPLC system.
- Detection: Monitor the elution of the compound using a suitable detector, such as a UV detector.
- Quantification: The concentration of **Methyl 3-chloropropionate** in a sample can be determined by comparing its peak area to the calibration curve generated from the standards.



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General HPLC Analysis Workflow.

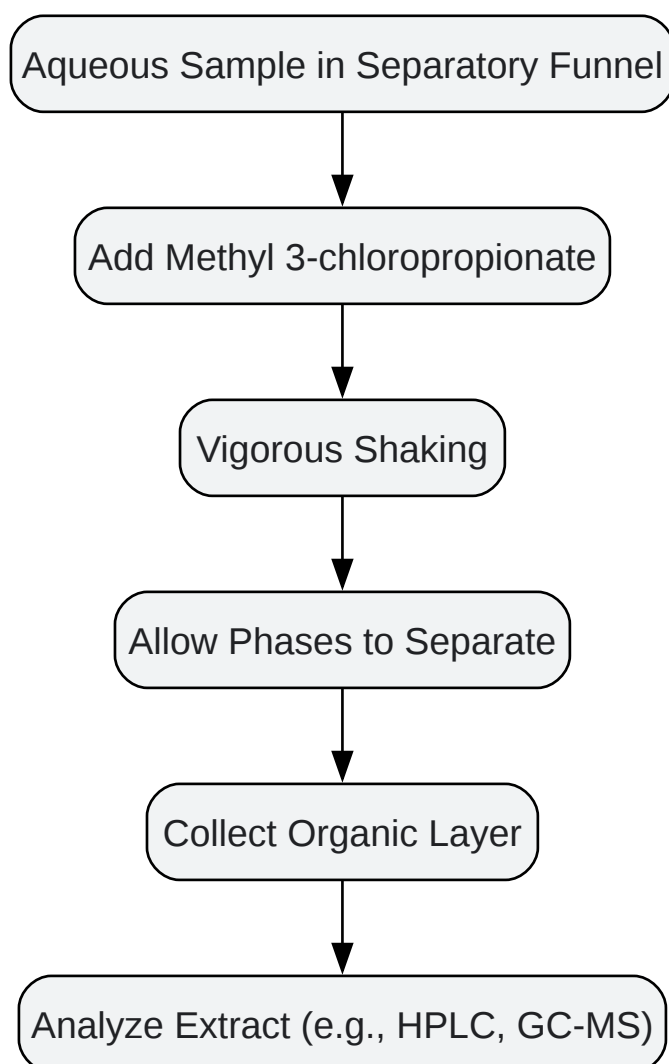
Application as an Extraction Solvent

Methyl 3-chloropropionate has been identified as a promising "green" alternative to traditional extraction solvents like hexane.[2] It can be employed in liquid-liquid extraction to isolate organic compounds from aqueous matrices.

General Protocol for Liquid-Liquid Extraction:

- Sample Preparation: Prepare the aqueous sample containing the analyte of interest.

- **Solvent Addition:** In a separatory funnel, add a specific volume of **Methyl 3-chloropropionate** to the aqueous sample.
- **Extraction:** Shake the separatory funnel vigorously for a set period to facilitate the partitioning of the analyte from the aqueous phase to the organic phase (**Methyl 3-chloropropionate**).
- **Phase Separation:** Allow the two phases to separate. The denser **Methyl 3-chloropropionate** layer will be the bottom layer.
- **Collection:** Carefully drain the organic layer containing the extracted analyte.
- **Further Analysis:** The collected organic phase can then be concentrated and analyzed using techniques such as GC-MS or HPLC.



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